

Preclinical Evaluation of SHEN26: Application Notes and Protocols for Animal Models

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Compound of Interest

Compound Name: SHEN26

Cat. No.: B14083366

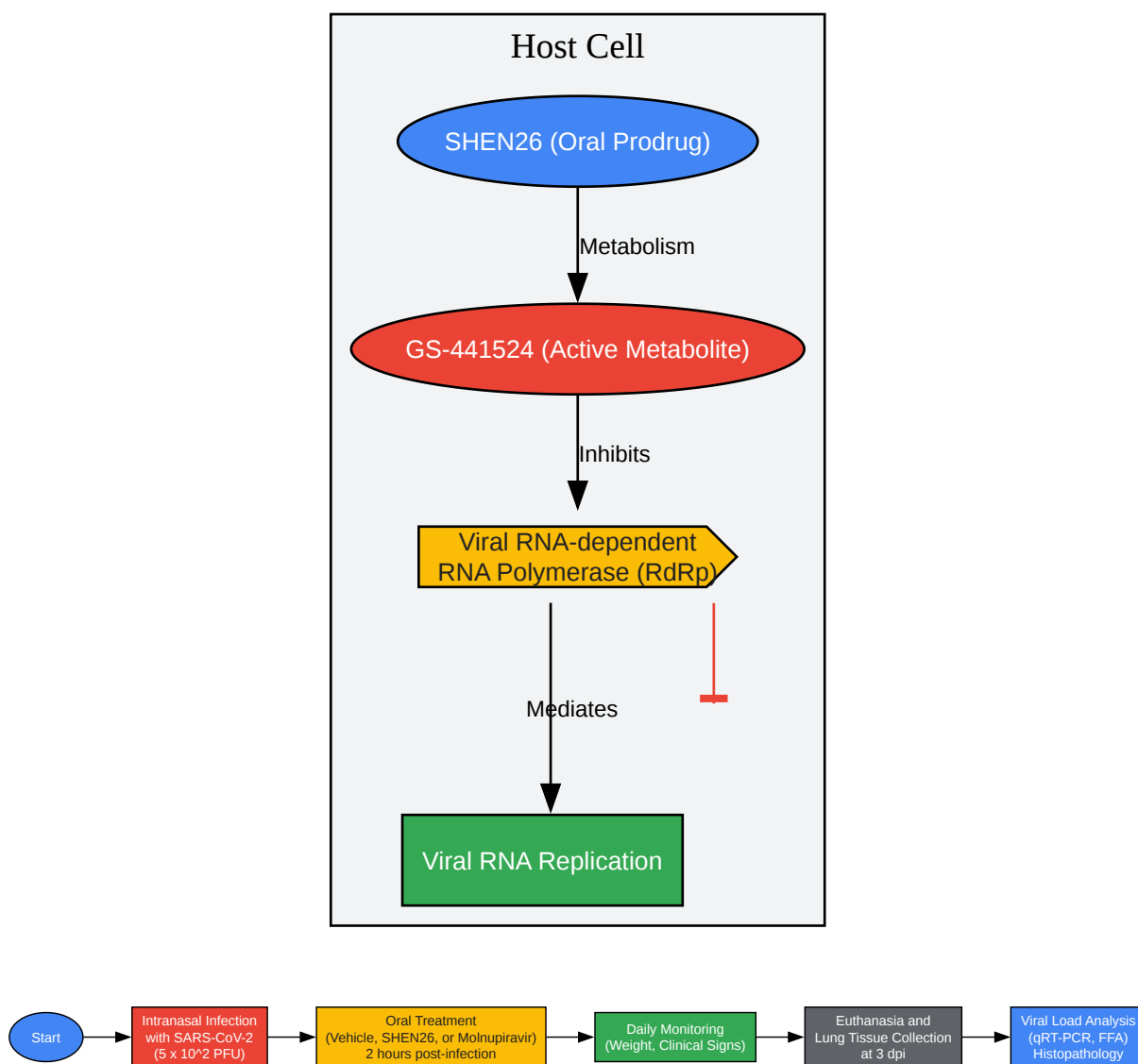
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These application notes provide a comprehensive overview of the preclinical evaluation of **SHEN26** (also known as ATV014), an oral antiviral candidate for the treatment of COVID-19. **SHEN26** is a cyclohexanecarboxylate prodrug of the active nucleoside analog GS-441524, which acts as an RNA-dependent RNA polymerase (RdRp) inhibitor.^[1] This document outlines the key animal models, experimental protocols, and quantitative data to guide researchers in further preclinical studies.

Mechanism of Action

SHEN26 is orally administered and is metabolized to its active form, GS-441524. This active metabolite is a nucleoside analog that competitively inhibits the viral RNA-dependent RNA polymerase (RdRp), a crucial enzyme for the replication of many RNA viruses, including SARS-CoV-2. By incorporating into the nascent viral RNA chain, it leads to premature termination of transcription and inhibition of viral replication.



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References

- 1. Efficacy and safety of SHEN26, a novel oral small molecular RdRp inhibitor for COVID-19 treatment: a multicenter, randomized, double-blinded, placebo-controlled, phase II clinical

trial - PMC [pmc.ncbi.nlm.nih.gov]

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